

Technical Guide: Spectral Characterization of Oxysanguinarine

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Compound of Interest

Compound Name: Oxysanguinarine

CAS No.: 548-30-1

Cat. No.: B1218855

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Executive Summary

Oxysanguinarine (C₂₀H₁₃NO₅, MW 347.32) is a benzophenanthridine alkaloid and the oxidized, neutral lactam derivative of the quaternary ammonium alkaloid sanguinarine. It frequently co-occurs with sanguinarine in *Macleaya cordata* and *Sanguinaria canadensis* extracts or forms as a metabolite/degradation product.

Distinguishing **oxysanguinarine** from its parent compound is critical in pharmaceutical quality control due to their distinct solubility, toxicity, and pharmacological profiles. This guide provides a definitive spectral analysis framework, focusing on the diagnostic shifts in UV-Vis, NMR, and Mass Spectrometry that confirm its identity.

Structural Basis of Spectral Behavior

The transition from sanguinarine to **oxysanguinarine** involves the oxidation of the iminium bond (C=N⁺) at position 6 to a lactam carbonyl (C=O). This structural change neutralizes the molecule, destroying the extended conjugation responsible for sanguinarine's deep orange color and high fluorescence.

Key Structural Features:

- Lactam Carbonyl (C6): Diagnostic signal in ^{13}C NMR and IR.
- N-Methyl Group: Shifts upfield in ^1H NMR due to loss of positive charge.
- Methylenedioxy Bridges: Two characteristic singlets in ^1H NMR.

UV-Vis Spectroscopy: The First Line of Defense

Principle

Unlike sanguinarine, which exhibits strong absorption in the visible region (λ_{max} ~475 nm), **oxysanguinarine** is colorless. The lactam formation interrupts the planar conjugation of the benzophenanthridine system, causing a significant hypsochromic (blue) shift.

Diagnostic Data

Parameter	Oxysanguinarine	Sanguinarine (Parent)	Diagnostic Note
Appearance	Colorless / Pale Yellow	Orange / Red	Visual check is the first purity indicator.
λ_{max} (MeOH)	~240 nm, ~280 nm, ~325 nm	275 nm, 325 nm, 475 nm	Absence of 475 nm band is the primary confirmation of oxidation.
Fluorescence	Weak / Negligible	Intense (Yellow-Orange)	Sanguinarine has high quantum yield; Oxysanguinarine is quenched.

Experimental Insight

- Solvent Effect: Spectra in acidic media may show slight shifts if protonation occurs at the carbonyl oxygen, but **oxysanguinarine** lacks the pH-dependent equilibrium (pseudobase formation) seen in sanguinarine.

- Protocol: Dissolve 0.1 mg in 10 mL Methanol (HPLC grade). Scan 200–600 nm.

Mass Spectrometry (ESI-MS/MS)[1][2]

Ionization & Fragmentation

Oxysanguinarine ionizes readily in ESI(+) mode due to the basic nitrogen and oxygen lone pairs, typically forming the protonated molecular ion

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Fragmentation Pathway

The fragmentation pattern is dominated by the stability of the fused ring system. High collision energies are often required to induce fragmentation.

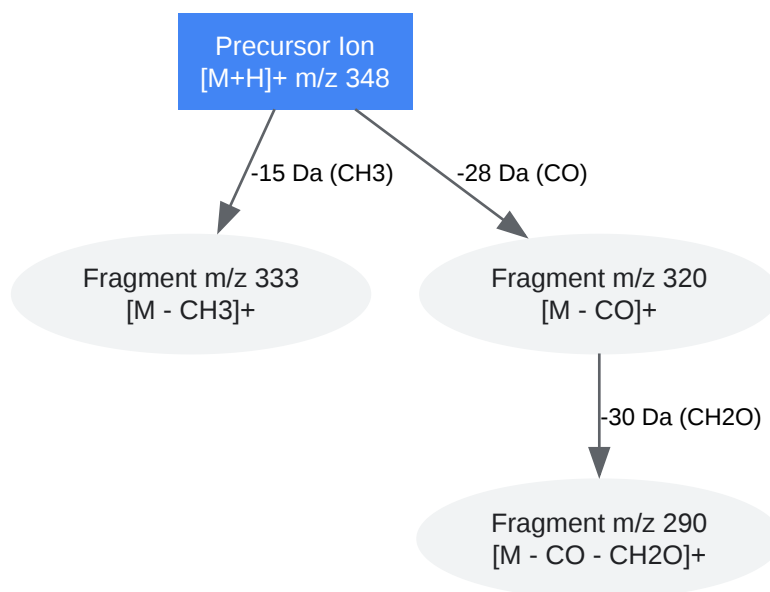
- Parent Ion:

348.08 (Calculated for $C_{20}H_{14}NO_5^+$)

- Key Fragments:

- 333: Loss of methyl radical () from the N-methyl group.
- 320: Loss of CO () from the lactam ring (characteristic of cyclic amides).
- 290/289: Sequential loss of formaldehyde () from methylenedioxy bridges.

MS Workflow Diagram



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Figure 1: Proposed ESI(+) fragmentation pathway for **Oxysanguinarine**.

NMR Spectroscopy: Structural Validation

NMR provides the most definitive confirmation of the lactam structure. The loss of the aromatic iminium character significantly shields the protons and carbons near the nitrogen.

Comparative ¹H NMR Data (Solvent: DMSO-)

Position	Proton Type	Oxysanguinarine (ppm)	Sanguinarine (ppm)	Shift Explanation
N-CH ₃	Singlet	3.60 – 3.70	4.80 – 5.00	Critical Diagnostic: Amide-like vs. Quaternary Ammonium.
H-8	Aromatic	7.50 – 7.60	8.00 – 8.50	Upfield shift due to loss of positive charge ring current.
-OCH ₂ O-	Singlet (x2)	6.15, 6.20	6.40 – 6.50	Slight shielding in neutral molecule.

Comparative ¹³C NMR Data

Carbon Type	Oxysanguinarine (ppm)	Sanguinarine (ppm)	Diagnostic Note
C=O (C6)	163.0 – 164.5	N/A (C=N ⁺ ~150)	Definitive proof of lactam ring.
N-CH ₃	~30.0 – 35.0	~50.0 – 55.0	Significant shielding.

Experimental Protocol for NMR

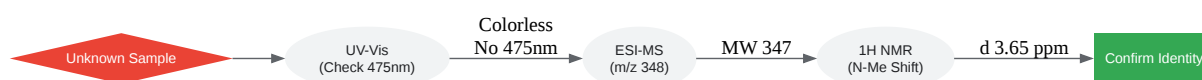
- Sample Prep: Dissolve 5–10 mg of purified isolate in 600 µL of DMSO- or CDCl₃. (DMSO is preferred for solubility).
- Acquisition:
 - ¹H NMR: 16 scans minimum. Set relaxation delay (

) to 2.0s to ensure integration accuracy of the N-Me singlet.

- ^{13}C NMR: 1024 scans minimum.
- HMBC: Essential to correlate the N-Me protons (3.6 ppm) to the Carbonyl carbon (164 ppm) to confirm the lactam linkage.

Integrated Identification Workflow

To ensure scientific integrity, a multi-modal approach is required. Relying on a single method (e.g., UV-Vis) is prone to false positives from other benzophenanthridine impurities.



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Figure 2: Logical workflow for the stepwise identification of **Oxysanguinarine**.

References

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